

Application Notes and Protocols for In Vitro Use of Col003

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Col003

Cat. No.: B1669289

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Introduction

Col003 is a potent and selective small-molecule inhibitor of Heat Shock Protein 47 (Hsp47), a molecular chaperone crucial for the proper folding and secretion of procollagen.^{[1][2]} By competitively binding to the collagen-binding site of Hsp47, **Col003** disrupts the Hsp47-collagen interaction, leading to the destabilization of the procollagen triple helix and subsequent inhibition of collagen secretion.^{[1][2]} These characteristics make **Col003** a valuable tool for in vitro research in fibrosis, cancer, and other collagen-related pathologies.

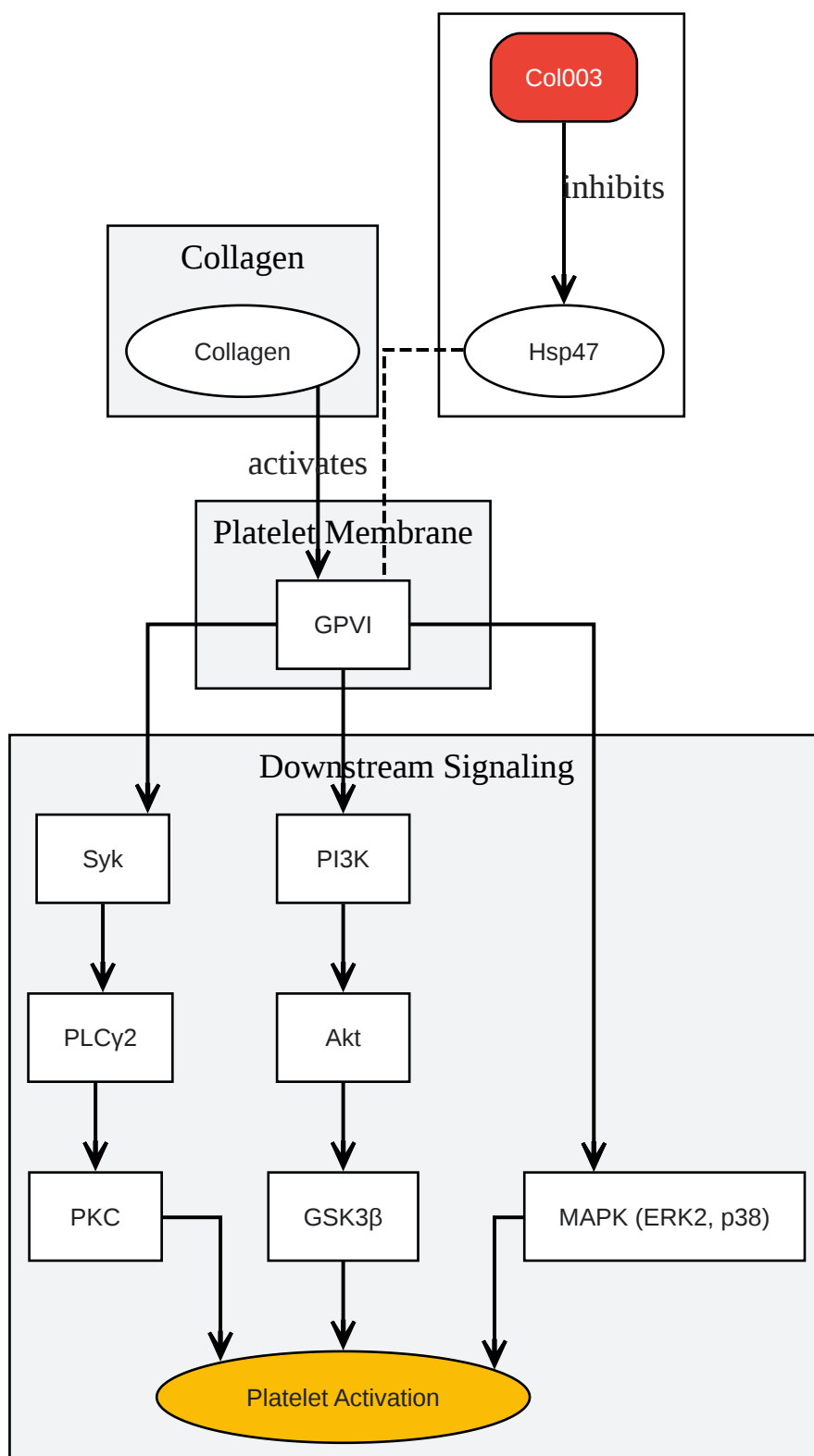
Mechanism of Action

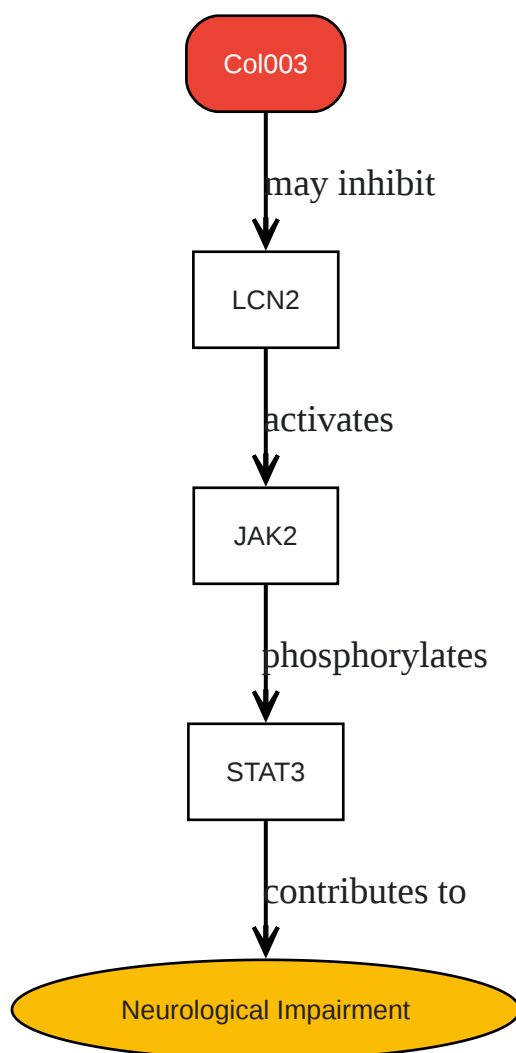
Col003's primary mechanism of action is the inhibition of the protein-protein interaction between Hsp47 and procollagen within the endoplasmic reticulum. This disruption prevents the proper maturation and secretion of collagen, effectively reducing its extracellular accumulation.^{[1][3]}

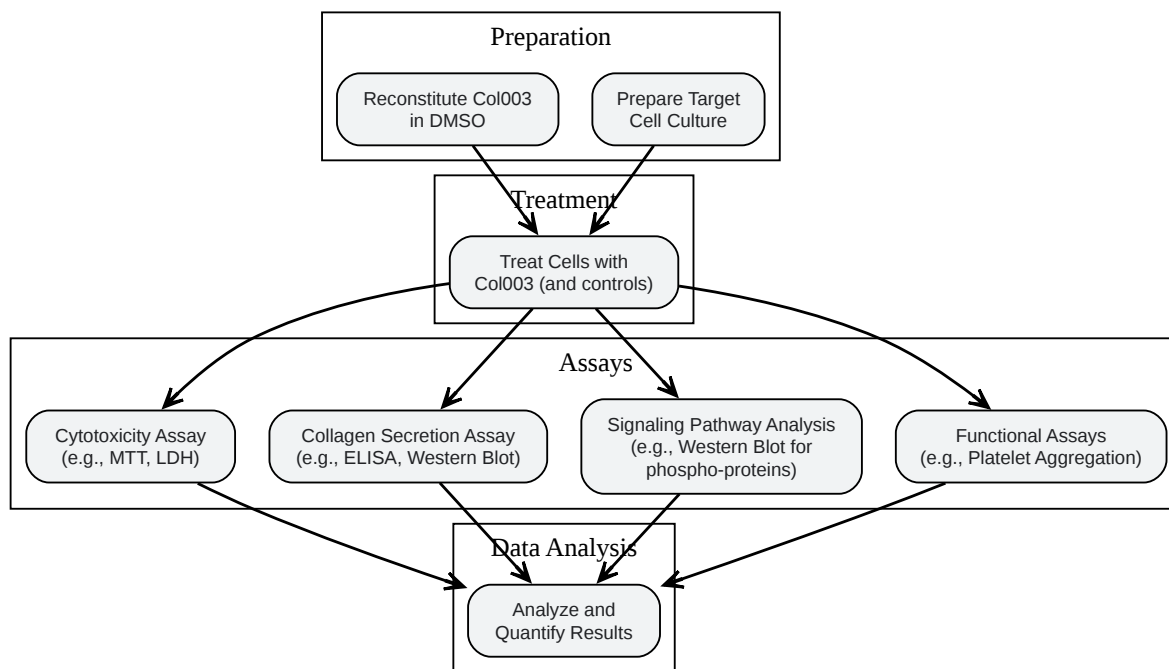
Signaling Pathways Affected by Col003

In the context of collagen-induced platelet activation, **Col003** has been shown to inhibit several downstream signaling pathways by blocking the initial interaction with the glycoprotein VI (GPVI) receptor.^{[4][5][6][7]} Additionally, in neurological studies, **Col003** has been implicated in the modulation of the JAK2/STAT3 signaling pathway.^[8]

Col003 Inhibition of Collagen-Induced Platelet Activation Signaling







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Col003 | HSP | TargetMol [targetmol.com]
- 3. researchgate.net [researchgate.net]
- 4. Hsp47 Inhibitor Col003 Attenuates Collagen-Induced Platelet Activation and Cerebral Ischemic–Reperfusion Injury in Rats - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Frontiers | Hsp47 Inhibitor Col003 Attenuates Collagen-Induced Platelet Activation and Cerebral Ischemic–Reperfusion Injury in Rats [frontiersin.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. HSP47 inhibitor Col003 may attenuates neurological impairment in chronic ischemic stroke rats by inhibiting LCN2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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